

Technical Support Center: Picric Acid Handling

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Compound of Interest

Compound Name: *Picrate*
Cat. No.: *B076445*

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This guide provides essential safety information, troubleshooting, and protocols for researchers, scientists, and drug development professionals working with picric acid.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is picric acid, and why is it hazardous when dry?

A1: Picric acid (2,4,6-trinitrophenol) is a yellow crystalline solid used in histology as a staining agent and in various laboratory procedures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) While stable when hydrated, picric acid becomes a significant explosion hazard when it dries out.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Dry picric acid is highly sensitive to shock, heat, and friction.[\[1\]](#)[\[4\]](#)[\[6\]](#) Furthermore, it can react with metals (including copper, lead, iron, and zinc), concrete, or plaster to form highly unstable and shock-sensitive **picrate** salts, which can be even more explosive than the acid itself.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)

Q2: How can I determine if my stored picric acid has become dangerously dry?

A2: A visual inspection, performed without moving or touching the container, is the first step.[\[7\]](#) Picric acid should be stored as a wet paste or slurry.[\[5\]](#)[\[7\]](#)[\[8\]](#) If the material appears as a dry, crystalline powder or if you can see crystals that roll freely when the container is gently tilted, it should be considered dry and extremely dangerous.[\[8\]](#) Another critical danger sign is the presence of crystalline formations on the exterior of the container or within the threads of the cap.[\[7\]](#)[\[8\]](#)

Q3: I've discovered an old or forgotten container of picric acid in the lab. What is the immediate course of action?

A3: DO NOT TOUCH OR MOVE THE CONTAINER.[2][3][7][8] This is a potentially critical hazard. Your immediate actions should be:

- Secure the area and restrict all access.[7][8]
- Post a warning sign indicating a "Potentially Explosive Hazard."[7]
- Contact your institution's Environmental Health & Safety (EHS) or Hazardous Materials Management department immediately.[3][8]
- If there are visible crystals on the outside of the bottle, you may lightly mist them with water from a spray bottle, but only if this can be done without disturbing the main container.[4][7][8]

Q4: The container appears to be in good condition, but the water level is low. Can I rehydrate it?

A4: If the picric acid has not completely dried out (i.e., it is still a wet paste), the container is not old, has a non-metal cap, and shows no signs of crystallization in the cap threads, you may proceed with rehydration.[6][9] This should be a routine maintenance procedure, not an emergency response to discovering a completely dry solid. Regular inspections (e.g., every 6 months) are crucial to prevent the material from drying out.[2][8]

Q5: What Personal Protective Equipment (PPE) is required when handling picric acid?

A5: When handling wetted picric acid, appropriate PPE is mandatory. This includes a lab coat, chemical safety glasses or goggles, and nitrile or neoprene gloves.[1][8] All manipulations should be performed inside a certified chemical fume hood to minimize inhalation exposure.[1][3][6] Never use metal spatulas or tools, as they can form dangerous **picrate** salts.[4][7][8]

Quantitative Safety Data Summary

Parameter	Value / Guideline	Notes
Hazard Threshold	< 10% water by volume	Becomes unstable and poses a severe explosion hazard.[3][5][7]
Recommended Storage	> 30% water by volume	Typically sold and should be maintained at this level for safety.[3][5]
Inspection Frequency	Every 2 weeks to 6 months	Check for sufficient water content and signs of crystallization.[2][5][8]
Shelf Life	Dispose after 2 years	Dispose of as hazardous waste within two years of the initial receipt date.[3][6][7]
Incompatible Materials	Metals, metal salts, bases, ammonia, concrete, plaster	Forms shock-sensitive and explosive picrate salts.[2][4][7]

Experimental Protocols

Protocol 1: Emergency Procedure for Discovered Dry Picric Acid

This protocol is for situations where picric acid is found in a potentially dry and hazardous state.

- **DO NOT TOUCH:** Under no circumstances should the container be touched, moved, or opened.[3][7][8]
- **SECURE AREA:** Immediately clear the area of all personnel and restrict access.
- **NOTIFY:** Contact your institution's EHS department or local emergency services (bomb disposal unit) immediately and provide them with all available information.[8]
- **VISUAL ASSESSMENT (from a distance):** Without touching the container, look for signs of dryness, crystallization on the exterior, or a metal cap, which can increase the risk due to the formation of metal **picrates**.[7][9]

- EXTERNAL MISTING (if safe): Only if crystals are visible on the outside of the container and it can be done without any movement or vibration of the container, lightly mist the crystals with water from a spray bottle.[4][7][8] Await the arrival of trained professionals.

Protocol 2: Routine Rehydration of Wetted Picric Acid

This protocol is for the routine maintenance of picric acid that is not completely dry and is known to be in a safe condition.

- PREPARATION: Don appropriate PPE (lab coat, safety goggles, nitrile gloves) and perform all work within a chemical fume hood.[1][3]
- INSPECTION: Visually inspect the container to confirm it is not dry and there are no crystals in the cap threads.
- CLEANING: Dampen a cloth with deionized water and carefully wipe the neck, cap, and threads of the container before opening to remove any potential residue.[2][3][7]
- REHYDRATION: Slowly and carefully add deionized or distilled water to the container until the picric acid is fully covered and appears as a wet paste or slurry.[3][6][7]
- RESEALING: Clean the threads and cap again with a wet cloth before securely closing the container. Seal the cap with parafilm.[7]
- DOCUMENTATION: Record the date of rehydration on an inspection log affixed to or kept with the container.[3][5][7]
- STORAGE: Return the container to a cool, dry, well-ventilated storage area away from incompatible materials.[7][8]

Visual Workflow and Diagrams

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